An In-depth Technical Guide to the AF 568 DBCO-Azide Reaction Mechanism

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Compound of Interest

Compound Name:	*AF 568 DBCO*
Cat. No.:	*B12363973*

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This technical guide provides a comprehensive overview of the reaction mechanism between Alexa Fluor 568 (AF 568) conjugated to dibenzocyclooctyne (DBCO) and azide-functionalized molecules. This bioorthogonal ligation, a cornerstone of modern bioconjugation, is invaluable for the precise labeling and tracking of biomolecules in complex biological systems.

Introduction to the AF 568 DBCO-Azide Reaction

The conjugation of **AF 568 DBCO** to an azide-containing molecule proceeds via a Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This reaction is a type of copper-free "click chemistry," prized for its high efficiency, specificity, and biocompatibility.[1][2][3] The driving force for this reaction is the inherent ring strain of the DBCO group, a cyclooctyne derivative.[2][4] This strain is released upon the [3+2] cycloaddition with an azide, leading to the formation of a stable triazole linkage without the need for a cytotoxic copper catalyst.[3][5] This makes it an ideal method for labeling biomolecules in living cells and organisms.[6][7]

The AF 568 fluorophore is a bright, photostable, and hydrophilic dye with an orange emission, making it an excellent choice for a wide range of fluorescence-based applications, including microscopy, flow cytometry, and in-vivo imaging.[6][7][8]

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The Core Reaction Mechanism

The SPAAC reaction between **AF 568 DBCO** and an azide is a concerted, second-order reaction.[9][10] The key steps are as follows:

- Approach of Reactants: The azide-containing molecule and the **AF 568 DBCO** approach each other in a suitable reaction medium.
- [3+2] Cycloaddition: The 1,3-dipole of the azide group reacts with the strained alkyne of the DBCO ring in a concerted fashion.[9] This cycloaddition relieves the significant ring strain of the cyclooctyne.[2][11]
- Formation of a Stable Triazole: The reaction results in the formation of a stable, covalent triazole ring, effectively and irreversibly linking the AF 568 fluorophore to the target molecule.[1][12]

The reaction is bioorthogonal, meaning that neither the DBCO nor the azide group significantly interacts with or perturbs native biological functionalities.[3][13]

Quantitative Data

The physicochemical properties of **AF 568 DBCO** and the kinetics of the SPAAC reaction are critical for experimental design and data interpretation.

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Parameter	Value	Reference(s)
Excitation Maximum (λex)	578 nm - 579 nm	[14][15][16]
Emission Maximum (λem)	602 nm - 603 nm	[14][15][16]
Molar Extinction Coefficient (ε)	88,000 $cm^{-1}M^{-1}$	[15][16]
Molecular Weight	~953.04 g/mol	[12][16]
Solubility	Water, DMSO, DMF	[12][15][16]
Second-Order Rate Constant	DBCO with azides is significantly higher than other cyclooctynes.[6] A specific rate constant of 0.11 $M^{-1}s^{-1}$ has been reported for a similar cyclooctyne with an azidopurine.[10]	[6][10]

Experimental Protocols

Below are generalized protocols for the labeling of azide-modified biomolecules with **AF 568 DBCO**. Optimization is often necessary for specific applications.

Labeling of Azide-Modified Proteins in Solution

- Reagent Preparation:
  - Dissolve the azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline (PBS), pH 7.4).
  - Prepare a stock solution of **AF 568 DBCO** in an organic solvent such as DMSO.
- Reaction Setup:
  - In a microcentrifuge tube, combine the azide-modified protein with a 1.5 to 3-fold molar excess of the **AF 568 DBCO** solution.[17]

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- The final concentration of DMSO in the reaction mixture should be kept low (typically <20%) to avoid protein denaturation.[3][18]

- Incubation:
  - Incubate the reaction mixture for 2 to 12 hours at room temperature or overnight at 4°C, protected from light.[3][17][19] Longer incubation times may improve labeling efficiency.[17]

- Purification:
  - Remove excess, unreacted **AF 568 DBCO** using size-exclusion chromatography, dialysis, or spin desalting columns.[17][18]

Live Cell Labeling of Azide-Modified Biomolecules

- Cell Preparation:
  - Culture cells that have been metabolically labeled with an azide-containing precursor (e.g., an azide-modified sugar or amino acid).
  - Wash the cells twice with warm PBS or a suitable live-cell imaging medium.[13]

- Labeling Reaction:
  - Prepare a solution of **AF 568 DBCO** in a live-cell imaging medium at a final concentration of 5-20 µM.[13]
  - Add the **AF 568 DBCO** solution to the cells.

- Incubation:
  - Incubate the cells for 30 to 60 minutes at 37°C in a CO_2 incubator, ensuring the plate is protected from light.[13]

- Washing and Imaging:

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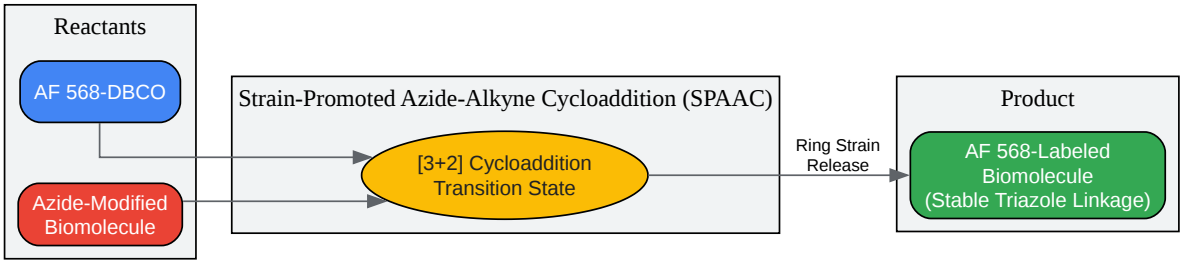
- Wash the cells three times with warm live-cell imaging medium to remove any unbound **AF 568 DBCO**.[13]
- The cells are now ready for visualization using fluorescence microscopy.

Mandatory Visualizations

Signaling Pathways and Experimental Workflows



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Caption: The reaction mechanism of **AF 568 DBCO** with an azide via SPAAC.

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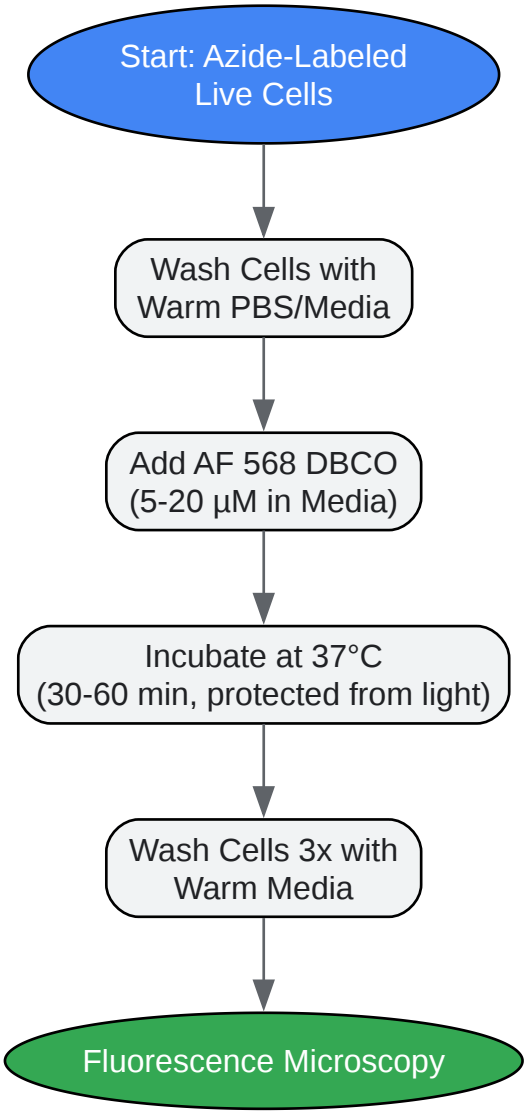

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Caption: A generalized experimental workflow for live-cell labeling.

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